

Preventing AL 082D06 degradation in solution

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Compound of Interest

Compound Name: AL 082D06

Cat. No.: B1666749

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Technical Support Center: AL 082D06

This technical support center provides researchers, scientists, and drug development professionals with guidance on the proper handling and use of **AL 082D06** to prevent its degradation in solution.

Frequently Asked Questions (FAQs)

Q1: What is **AL 082D06**?

A1: **AL 082D06** is a selective, nonsteroidal antagonist for the glucocorticoid receptor (GR) with a K_i of 210 nM.^{[1][2][3]} Its molecular formula is C₂₃H₂₄ClN₃O₂, and its molecular weight is 409.91 g/mol.^{[1][4]}

Q2: What are the recommended storage conditions for **AL 082D06**?

A2: Proper storage is crucial to prevent degradation. Recommendations vary slightly by supplier, but the general guidelines are summarized in the table below.

Q3: In which solvents is **AL 082D06** soluble?

A3: **AL 082D06** is soluble in DMSO but is insoluble in water and ethanol.^[4] For in vivo studies, a common formulation involves a multi-step process to create a homogeneous suspension. For example, a stock solution in DMSO can be further diluted in a mixture of PEG300, Tween80, and water.^[5]

Q4: What are the known degradation pathways for **AL 082D06**?

A4: Specific degradation pathways in solution are not well-documented in publicly available literature. However, like many organic molecules, it is susceptible to degradation through hydrolysis, oxidation, and photolysis, especially over extended periods in solution. Hazardous thermal decomposition may produce carbon oxides (CO, CO₂), nitrogen oxides (NO, NO₂, ...), and hydrogen chloride (HCl).^[6]

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Precipitation in aqueous buffer	AL 082D06 is insoluble in water.	Ensure the final concentration of DMSO or other organic co-solvents is sufficient to maintain solubility. If precipitation occurs upon dilution, consider adjusting the formulation or using a surfactant.
Loss of activity over time in solution	Degradation of the compound.	Prepare fresh solutions for each experiment. If a stock solution must be stored, aliquot it into single-use vials and store at -80°C for no longer than 6 months.[3] Avoid repeated freeze-thaw cycles. Protect solutions from light and excessive heat.
Inconsistent experimental results	Incomplete dissolution or degradation.	Ensure the compound is fully dissolved in DMSO before preparing further dilutions. Use a vortex mixer or sonication if necessary. Always use freshly prepared solutions.
Safety concerns during handling	Inhalation of powder, skin/eye contact.	Handle AL 082D06 powder in a well-ventilated area, preferably in a chemical fume hood. Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[6]

Quantitative Data Summary

Table 1: Recommended Storage Conditions for **AL 082D06**

Form	Storage Temperature	Duration	Source
Powder	-20°C	3 years	[1]
4°C	2 years	[1]	
In DMSO	-80°C	6 months - 2 years	[3][7]
-20°C	1 year	[7]	
4°C	2 weeks	[2][3]	

Table 2: Solubility of **AL 082D06**

Solvent	Solubility	Concentration	Source
DMSO	Soluble	10 mg/mL	[4]
Water	Insoluble	-	[4]
Ethanol	Insoluble	-	[4]

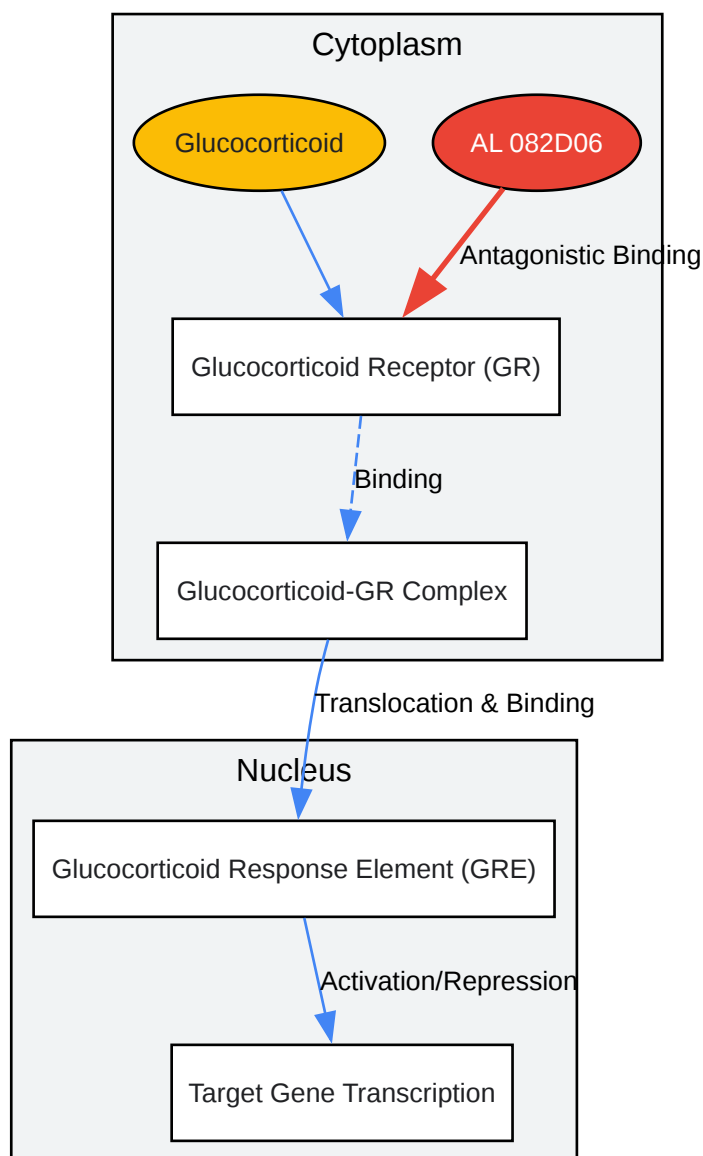
Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- **Weighing:** Accurately weigh the desired amount of **AL 082D06** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.099 mg of **AL 082D06** (MW = 409.91 g/mol).
- **Dissolution:** Add the appropriate volume of high-purity, anhydrous DMSO to the tube. In this example, add 1 mL of DMSO.
- **Mixing:** Vortex the solution until the compound is completely dissolved. Gentle warming (to no more than 37°C) or brief sonication may be used to aid dissolution if necessary.
- **Storage:** Aliquot the stock solution into single-use, light-protected tubes and store at -80°C.

Visualizations

Caption: Recommended workflow for preparing and using **AL 082D06** solutions.



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Caption: Mechanism of action of **AL 082D06** as a glucocorticoid receptor antagonist.

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